

An In-Depth Technical Guide to 2-Bromothiazole-5-carboxamide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2-Bromothiazole-5-carboxamide**

Cat. No.: **B1290241**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on **2-Bromothiazole-5-carboxamide**, a heterocyclic organic compound of interest in medicinal chemistry and drug discovery. Its structure, incorporating a brominated thiazole ring and a carboxamide group, makes it a valuable building block for the synthesis of more complex molecules with potential biological activity.

Core Molecular Data

The fundamental physicochemical properties of **2-Bromothiazole-5-carboxamide** are summarized below. These data are critical for experimental design, stoichiometric calculations, and analytical characterization.

Property	Value
Molecular Formula	C4H3BrN2OS ^{[1][2][3]}
Molecular Weight	207.05 g/mol ^{[1][3]}
CAS Number	848499-31-0 ^{[1][2][3]}

Molecular Structure and Composition

The chemical structure of **2-Bromothiazole-5-carboxamide** consists of a central thiazole ring, a five-membered aromatic ring containing both sulfur and nitrogen. This core is substituted with a bromine atom at the 2-position and a carboxamide group at the 5-position. The diagram below illustrates the connectivity of its constituent chemical groups.

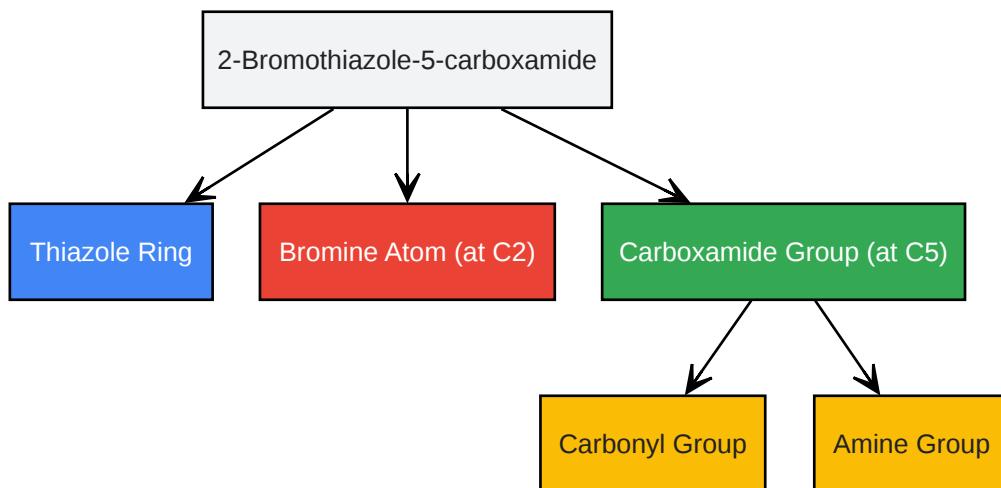


Diagram 1: Molecular Composition of 2-Bromothiazole-5-carboxamide

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Diagram 1: Molecular Composition of **2-Bromothiazole-5-carboxamide**

Hypothetical Experimental Protocol: Characterization of **2-Bromothiazole-5-carboxamide**

The following protocol outlines a standard workflow for the analytical characterization of a newly synthesized or procured batch of **2-Bromothiazole-5-carboxamide** to confirm its identity and purity.

Objective: To verify the chemical structure and assess the purity of a **2-Bromothiazole-5-carboxamide** sample.

Materials:

- **2-Bromothiazole-5-carboxamide** sample
- Deuterated dimethyl sulfoxide (DMSO-d6) for NMR

- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (optional, for mass spectrometry)

Instrumentation:

- Nuclear Magnetic Resonance (NMR) Spectrometer (e.g., 400 MHz)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Mass Spectrometer (MS), preferably coupled to the HPLC (LC-MS)

Methodology:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Accurately weigh approximately 5-10 mg of the **2-Bromothiazole-5-carboxamide** sample.
 - Dissolve the sample in ~0.7 mL of DMSO-d6 in an NMR tube.
 - Acquire ¹H NMR and ¹³C NMR spectra.
 - Process the spectra to identify characteristic peaks corresponding to the protons and carbons in the molecule. The expected ¹H NMR spectrum should show signals for the thiazole ring proton and the amide protons.
- High-Performance Liquid Chromatography (HPLC) for Purity Assessment:
 - Prepare a stock solution of the sample at 1 mg/mL in methanol or acetonitrile.
 - Prepare a mobile phase, for example, a gradient of water (A) and acetonitrile (B).
 - Equilibrate a C18 reverse-phase HPLC column with the initial mobile phase conditions.

- Inject a small volume (e.g., 5-10 μ L) of the sample solution.
- Run a gradient elution method while monitoring the eluent with a UV detector at a suitable wavelength (e.g., 254 nm).
- The purity is determined by the relative area of the main peak in the chromatogram.
- Mass Spectrometry (MS) for Molecular Weight Confirmation:
 - If using an LC-MS system, the mass spectrum can be obtained concurrently with the HPLC run.
 - Analyze the sample via electrospray ionization (ESI) in positive ion mode.
 - Look for the protonated molecular ion peak $[M+H]^+$, which should correspond to the calculated molecular weight of **2-Bromothiazole-5-carboxamide** plus the mass of a proton. The isotopic pattern for bromine (approximately equal intensity for ^{79}Br and ^{81}Br isotopes) should be observable.

Workflow Visualization

The logical flow of the experimental protocol for the characterization of **2-Bromothiazole-5-carboxamide** is depicted in the following diagram.

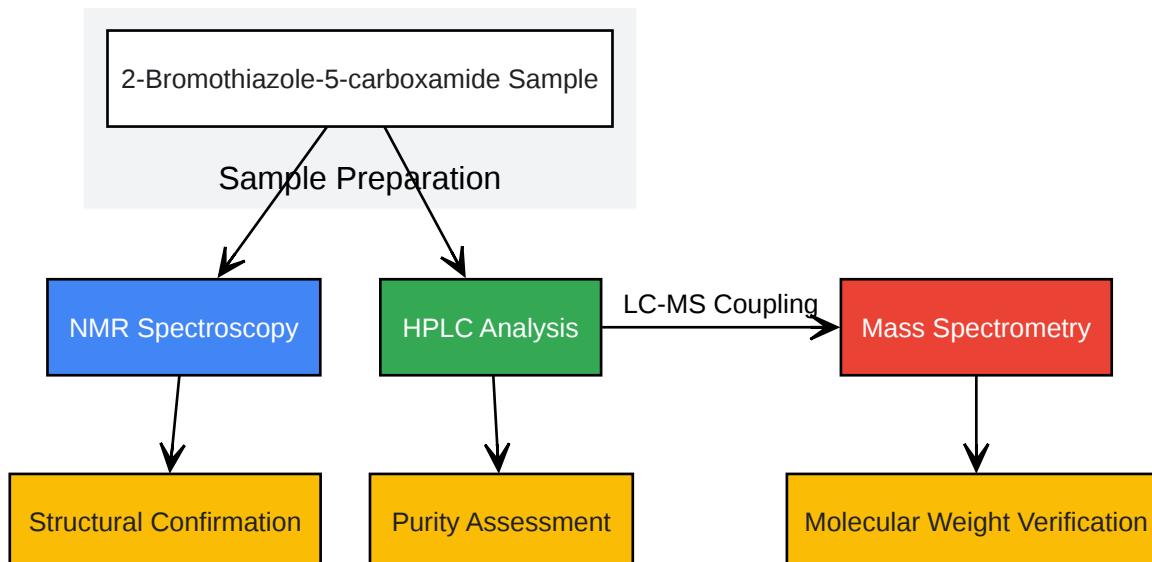


Diagram 2: Experimental Workflow for Compound Characterization

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Diagram 2: Experimental Workflow for Compound Characterization

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-Bromothiazole-5-carboxamide]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1290241#2-bromothiazole-5-carboxamide-molecular-weight-and-formula>

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